

Methyl 5-bromo-2-fluoro-4-nitrobenzoate structure and functional groups.

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Compound of Interest

Compound Name: Methyl 5-bromo-2-fluoro-4-nitrobenzoate

Cat. No.: B13638273

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Technical Guide: Methyl 5-bromo-2-fluoro-4-nitrobenzoate

Structure, Synthesis, and Functional Group Reactivity[1][2]

Executive Summary

Methyl 5-bromo-2-fluoro-4-nitrobenzoate is a highly functionalized aromatic scaffold used primarily as an intermediate in the synthesis of pharmaceutical agents, particularly kinase inhibitors and antibacterial drugs.[1] Its value lies in its tetrasubstituted benzene core, which offers three distinct vectors for orthogonal functionalization:

- Nucleophilic Aromatic Substitution (S_NAr): Activated by the nitro group.[2]
- Nitro Reduction: Access to aniline derivatives for amide coupling or heterocycle formation.
- Transition Metal Coupling: The aryl bromide allows for Suzuki-Miyaura or Buchwald-Hartwig couplings.[1]

This guide details the structural electronics, validated synthetic routes, and the regioselective reactivity profile necessary for utilizing this compound in drug discovery campaigns.

Structural Analysis & Electronic Profile

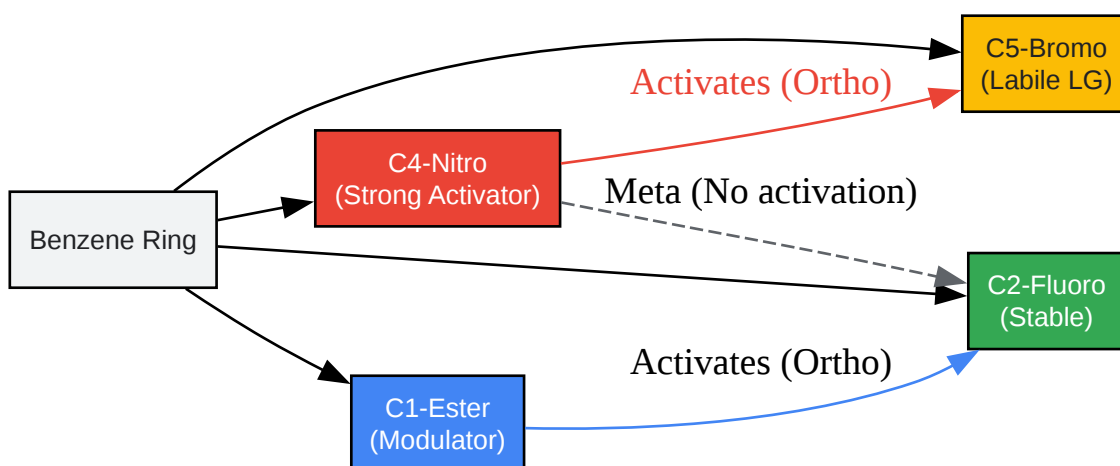
The molecule features a benzene ring substituted at the 1, 2, 4, and 5 positions.^[1]

Understanding the electronic interplay between these groups is critical for predicting reactivity.

Position	Substituent	Electronic Effect (Hammett)	Functional Role
C1	Methyl Ester (-COOMe)	Electron Withdrawing (EWG)	Electrophile (Acylation), Meta-director. ^[1]
C2	Fluorine (-F)	Inductive EWG / Resonance EDG	Metabolic blocker, weak SNAr leaving group (in this specific isomer). ^[1]
C4	Nitro (-NO ₂)	Strong EWG	Strong SNAr activator, Precursor to amine. ^[1]
C5	Bromine (-Br)	Weak EWG / Weak EDG	Primary SNAr Leaving Group, Cross-coupling handle. ^[1]
C3/C6	Hydrogen	-	Steric spacers. ^[1]

3D Conformation and Sterics

The C1-Ester and C2-Fluoro groups create a "ortho-effect," forcing the ester carbonyl to rotate out of planarity to minimize dipole repulsion with the fluorine lone pairs.^[1] The C4-Nitro and C5-Bromo groups are also contiguous (ortho), creating significant steric crowding that enhances the lability of the bromine atom in substitution reactions.^[1]



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Figure 1: Electronic activation map. The C4-Nitro group strongly activates the C5-Bromine for nucleophilic attack, making it the primary reactive site over the C2-Fluorine.[1]

Synthetic Accessibility

The synthesis of **Methyl 5-bromo-2-fluoro-4-nitrobenzoate** typically proceeds via the nitration of a pre-functionalized benzoate core.[1]

Validated Synthetic Route

Precursor: Methyl 5-bromo-2-fluorobenzoate (CAS: 57381-59-6)[1]

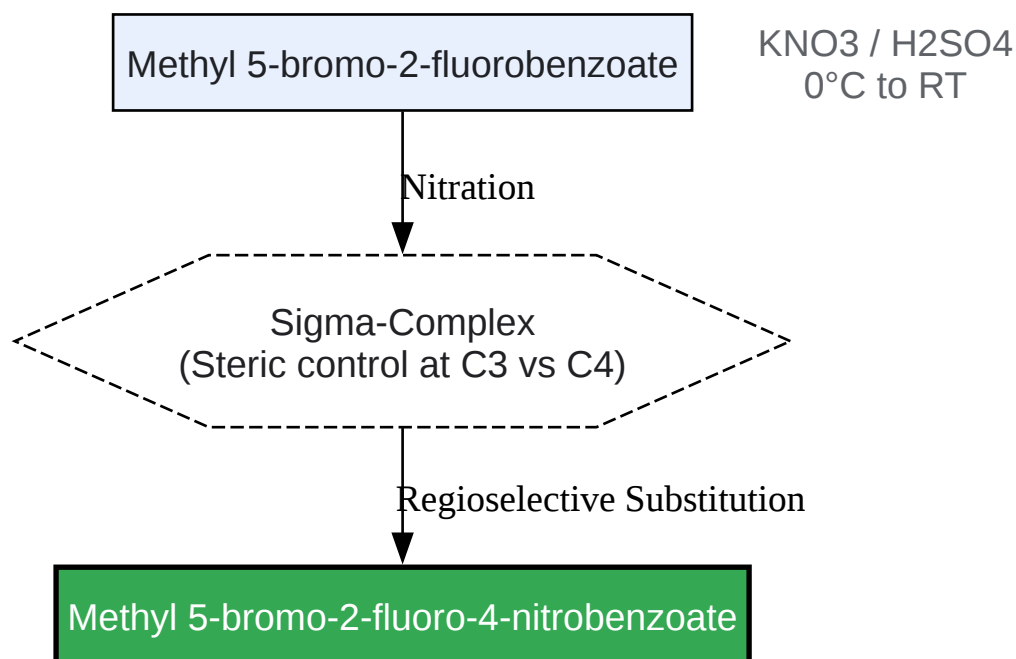
- Nitration: The precursor is treated with Potassium Nitrate (KNO₃) in concentrated Sulfuric Acid (H₂SO₄).
- Regioselectivity:
 - The C2-Fluoro group directs para (to C5 - blocked) and ortho (to C3).
 - The C5-Bromo group directs ortho (to C4 and C6).[1]
 - The C1-Ester directs meta (to C3 and C5 - blocked).[1]
 - Outcome: Despite C3 being electronically favored by the Fluorine and Ester, steric hindrance between the Fluorine and Ester groups often pushes substitution to C4, which is

ortho to the Bromine.

Protocol Summary:

“

Dissolve Methyl 5-bromo-2-fluorobenzoate (1.0 eq) in conc. H₂SO₄ at 0°C. Add KNO₃ (1.1 eq) portion-wise.[1] Stir at 0°C for 30 min, then warm to RT for 2h. Quench over ice water. Extract with EtOAc. Yield Expectation: 60-75%.[1]



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Figure 2: Synthetic pathway via nitration of the 5-bromo-2-fluorobenzoate precursor.[1][3][4][5]

Reactivity Profile & Functional Group Manipulation

The core utility of this molecule is its ability to undergo orthogonal reactions. The specific arrangement of functional groups dictates the order of operations.

A. Regioselective SNAr (Nucleophilic Aromatic Substitution)

Critical Insight: In this specific isomer, the Bromine at C5 is more reactive than the Fluorine at C2.^[6]

- Reasoning: SNAr reactivity is driven by the presence of an electron-withdrawing group (EWG) ortho or para to the leaving group.
 - C5-Br: Is ortho to the strong Nitro group (C4).^[1] (Highly Activated)
 - C2-F: Is ortho to the Ester group (C1). (Moderately Activated) and meta to the Nitro group.
- Result: Nucleophiles (amines, thiols) will preferentially displace the Bromine.

Experimental Note: To displace the Fluorine, one would typically need to reduce the Nitro group first (removing the activation at C5) or use forcing conditions.

B. Nitro Reduction

Reduction of the C4-Nitro group yields Methyl 4-amino-5-bromo-2-fluorobenzoate.^[1]

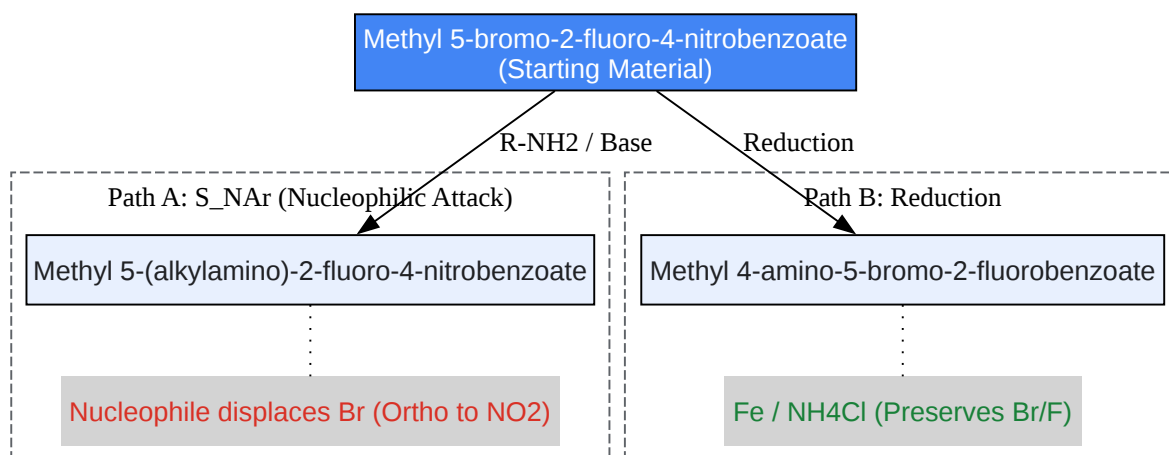
- Reagents: Iron/NH₄Cl, SnCl₂, or Hydrogenation (care required to avoid hydrodebromination).
- Application: The resulting aniline is a "privileged structure" in kinase inhibitor design (e.g., forming the hinge-binding motif).^[1]

C. Palladium-Catalyzed Coupling

The C5-Bromo group is an excellent handle for Suzuki or Buchwald couplings.^[1]

- Chemoselectivity: If performing Pd-coupling, the Nitro group is tolerated.^[1] However, if SNAr is also planned, it is usually performed before coupling to utilize the Bromo-activation, or after if the Bromo group is replaced by the nucleophile.^[1]

Divergent Workflow Diagram



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Figure 3: Divergent reactivity pathways. Path A utilizes the nitro-activation for substitution; Path B preserves the halogen pattern for later use.[1]

Handling and Safety Information

- Physical State: Typically a pale yellow to off-white solid.[1]
- Hazards:
 - Skin/Eye Irritant: The benzylic ester and halogenated core can be irritating.
 - Sensitizer: Nitro-aromatics are potential sensitizers.[1]
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (ester hydrolysis risk).

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